

An In-Depth Technical Guide to zr17-2: A Novel Neuroprotective Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: zr17-2

Cat. No.: B11827293

[Get Quote](#)

This technical guide provides a comprehensive overview of **zr17-2**, a small molecule with significant potential in neuroprotection. It is intended for researchers, scientists, and professionals in drug development who are interested in its therapeutic applications. This document details its chemical properties, suppliers, mechanism of action, and experimental data, presented in a clear and accessible format.

Chemical and Physical Properties

zr17-2 is a purine derivative, initially investigated as a potential CK2 inhibitor.^{[1][2]} While it proved inactive against this enzyme, it was later identified as a potent modulator of the cold-inducible RNA-binding protein (CIRBP) and a cannabinoid CB1 receptor modulator.^{[1][2][3][4]} Its key chemical identifiers and properties are summarized below.

Property	Value
CAS Number	1263893-98-6[3][4]
Molecular Formula	C13H20N6O2S[3][4]
Molecular Weight	324.40 g/mol [3][4]
IUPAC Name	2-((2-Amino-9-(2-(diethylamino)ethyl)-9H-purin-6-yl)thio)acetic acid[4][5]
Synonyms	zr172, zr17 2[4][5]
Solubility	Soluble in DMSO[4]
Appearance	Solid[3]

Commercial Suppliers

zr17-2 is available from several chemical suppliers for research purposes. The following table lists some of the known suppliers.

Supplier	Product Name	CAS Number
MedChemExpress	zr17-2	1263893-98-6[3]
AOBIOUS	zr17-2	1263893-98-6[4]
MedKoo Biosciences	zr17-2 Hydrochloride	1263893-98-6 (HCl)[5]
Amsbio	zr17-2	1263893-98-6[6]

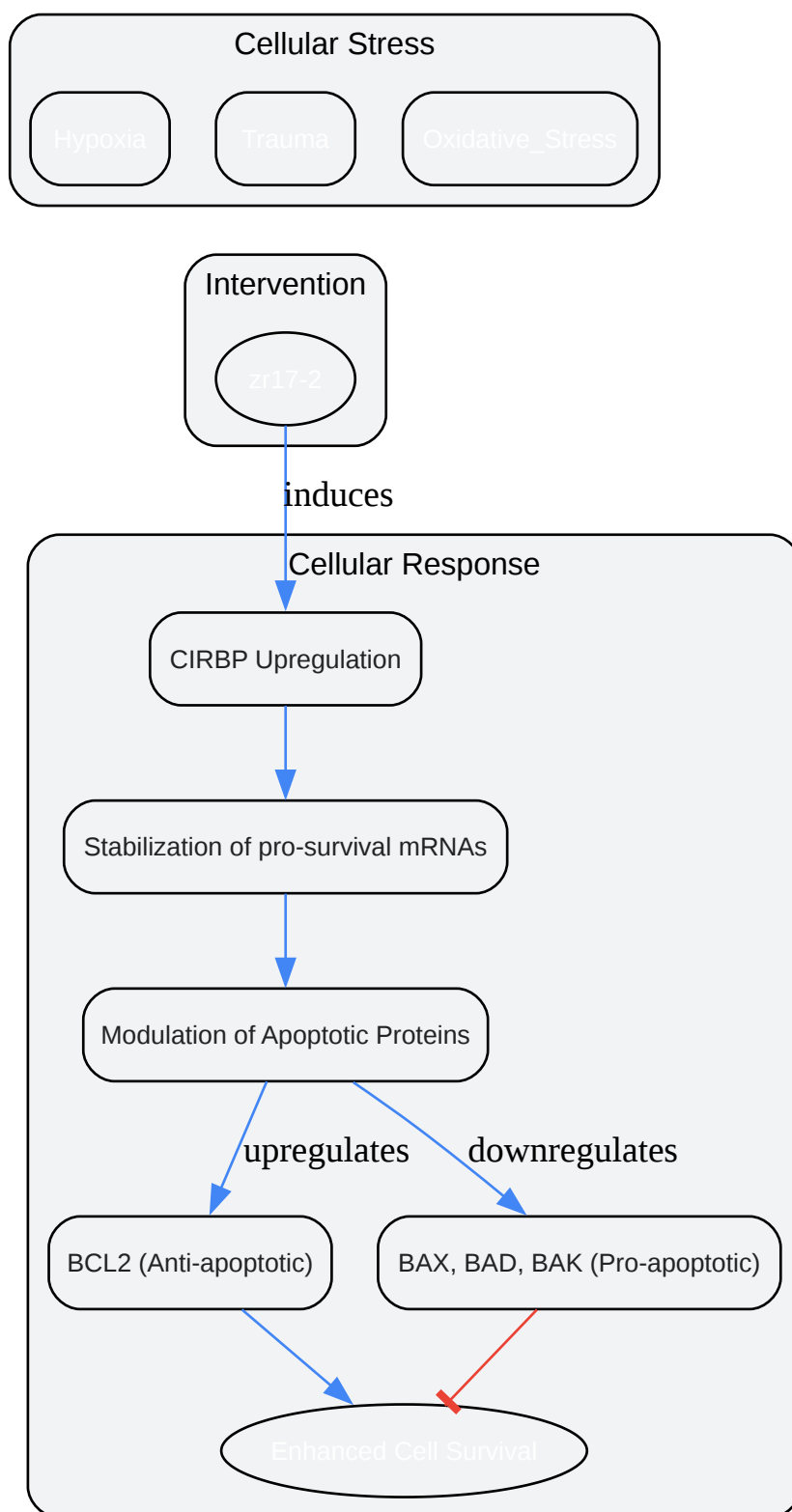
Mechanism of Action: A Hypothermia Mimetic

zr17-2 functions as a hypothermia mimetic, replicating the protective effects of reduced body temperature at the molecular level.[1][2][7] Its primary mechanism is believed to involve the modulation of Cold-Inducible RNA-Binding Protein (CIRBP).[1][2][4][7]

Under cellular stress conditions such as hypoxia or trauma, **zr17-2** is thought to increase the levels of CIRBP.[1][2] CIRBP, in turn, can bind to the mRNAs of proteins involved in cell survival, potentially enhancing their stability and translation.[7] This leads to an upregulation of

anti-apoptotic proteins like BCL2 and a downregulation of pro-apoptotic proteins such as BAX, BAD, and BAK.[7] This shift in the balance of apoptotic regulators ultimately promotes cell survival and reduces tissue damage.

The proposed signaling pathway for the neuroprotective effects of **zr17-2** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **zr17-2**'s neuroprotective action.

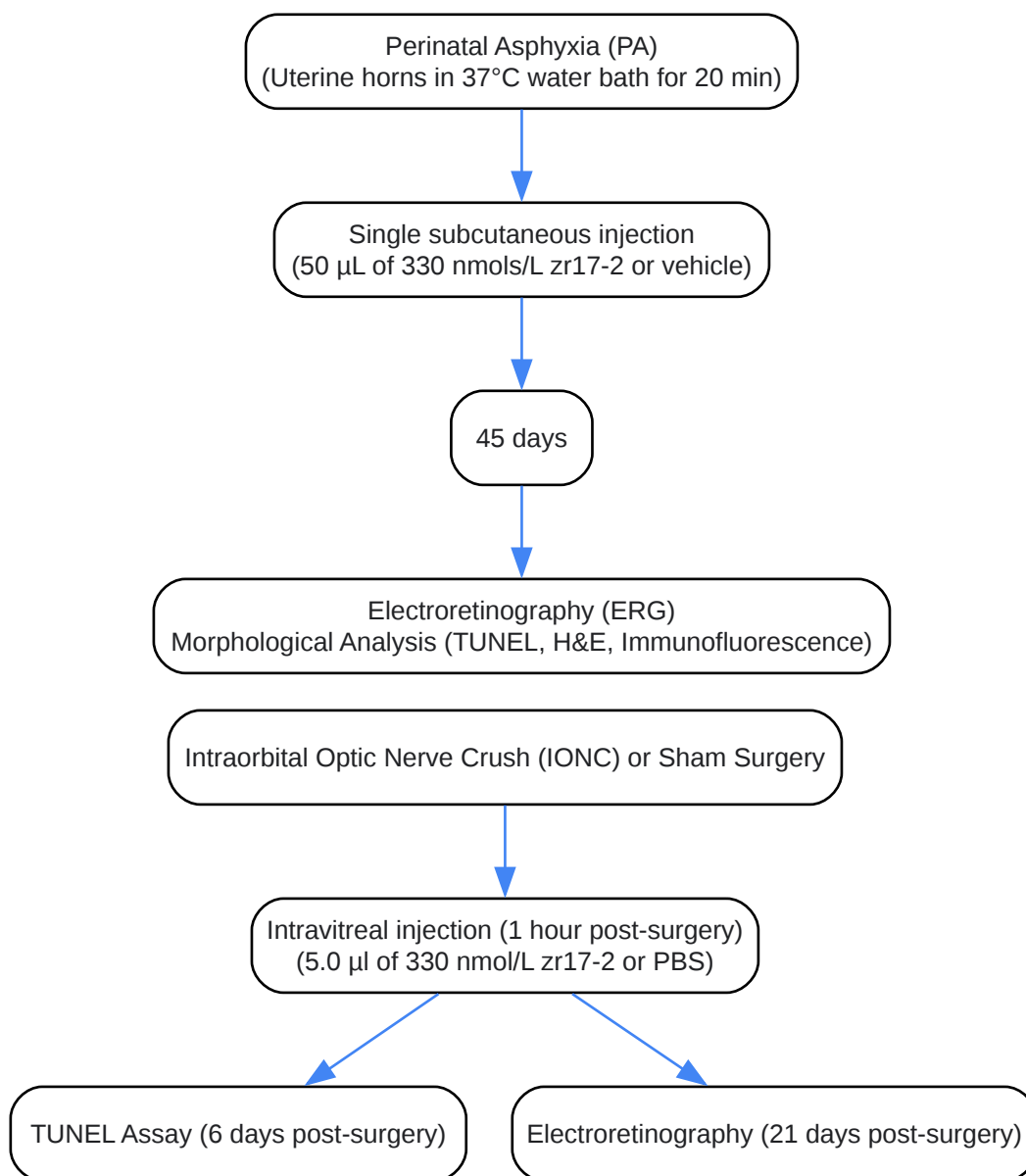
Experimental Evidence and Protocols

The neuroprotective effects of **zr17-2** have been demonstrated in several preclinical models of neuronal injury.

Perinatal Asphyxia Model in Rats

In a study investigating the effects of perinatal asphyxia (PA) in rats, a single subcutaneous injection of **zr17-2** was shown to mitigate retinal damage.[1][2]

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A hypothermia mimetic molecule (zr17-2) reduces ganglion cell death, gliosis, and electroretinogram distortion in male rats subjected to perinatal asphyxia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | A hypothermia mimetic molecule (zr17-2) reduces ganglion cell death, gliosis, and electroretinogram distortion in male rats subjected to perinatal asphyxia [frontiersin.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. zr17-2 Supplier | CAS 1263893-98-6 |modulator of cold inducible RNA-binding protein (CIRBP) | AOBIOUS [aobious.com]
- 5. medkoo.com [medkoo.com]
- 6. amsbio.com [amsbio.com]
- 7. A hypothermia mimetic molecule (zr17-2) reduces ganglion cell death and electroretinogram distortion in a rat model of intraorbital optic nerve crush (IONC) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to zr17-2: A Novel Neuroprotective Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11827293#zr17-2-cas-number-and-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com